

Benzyl Ethyl-L-valinate Hydrochloride: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Benzyl ethyl-L-valinate hydrochloride*

Cat. No.: *B15545159*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **Benzyl ethyl-L-valinate hydrochloride** (CAS No. 1259396-60-5). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document amalgamates available data with general safety principles for handling laboratory chemicals of a similar nature. Professionals should handle this substance with the care required for new or uncharacterized compounds.

Chemical and Physical Properties

Limited specific experimental data for **Benzyl ethyl-L-valinate hydrochloride** is publicly available. The following table summarizes known properties and includes data for the closely related compound, Ethyl L-valinate hydrochloride, for reference.

Property	Benzyl ethyl-L-valinate hydrochloride	Ethyl L-valinate hydrochloride (for reference)
CAS Number	1259396-60-5	3339-44-4
Molecular Formula	C ₁₄ H ₂₂ CINO ₂	C ₇ H ₁₆ CINO ₂
Molecular Weight	271.78 g/mol	181.66 g/mol
Appearance	White to off-white solid	Data not available
Purity	≥98%	95.0%
Solubility	Soluble in DMSO	Data not available
Storage Conditions	Store at -20°C for long-term	Data not available

Toxicological Information

No specific toxicological data (e.g., LD50, LC50) for **Benzyl ethyl-L-valinate hydrochloride** was found in the public domain. Based on the safety information for the related compound Ethyl L-valinate hydrochloride, it is prudent to assume that this compound may be harmful if inhaled, ingested, or in contact with skin.[\[1\]](#)

General Hazards of Related Compounds:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: Harmful if swallowed.

Safe Handling and Storage

Adherence to standard laboratory safety protocols is essential when working with **Benzyl ethyl-L-valinate hydrochloride**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Laboratory coat.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)

Handling Procedures

- Avoid generating dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Incompatible with strong oxidizing agents.[\[1\]](#)

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[1\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.[[1](#)]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[[1](#)]

Fire-Fighting Measures

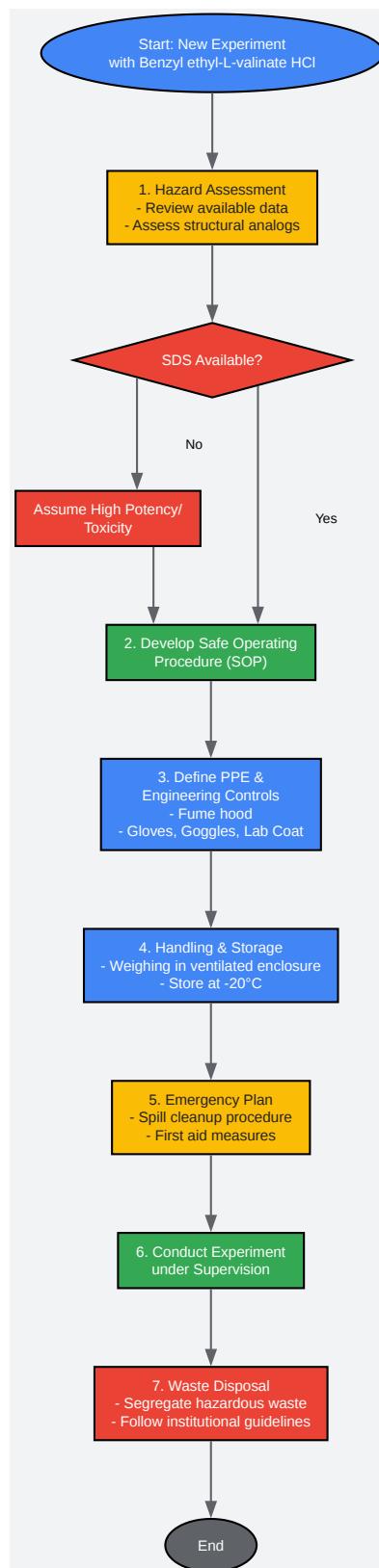
- Suitable Extinguishing Media: Use dry powder or carbon dioxide extinguishers.[[1](#)]
- Hazardous Combustion Products: May produce carbon monoxide, nitrogen oxides, and hydrogen chloride gas.[[1](#)]
- Protective Equipment: Wear self-contained breathing apparatus and full protective clothing.

Accidental Release Measures

- Personal Precautions: Wear appropriate PPE.
- Environmental Precautions: Prevent from entering drains or waterways.[[1](#)]
- Methods for Cleaning Up: Mix with an inert absorbent material (e.g., sand, vermiculite) and sweep up. Place in a sealed container for disposal.[[1](#)]

Experimental Protocols: Risk Assessment Workflow

The following diagram illustrates a general workflow for risk assessment and safe handling of **Benzyl ethyl-L-valinate hydrochloride** in a research and development setting.

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Risk Assessment and Handling Workflow

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal risk assessment. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and protocols.

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References

- 1. Ethyl L-valinate hydrochloride (1:1) | CAS#:3339-44-4 | Chemsoc [chemsoc.com]
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